

Hydroxymethanesulfinate CAS number 149-44-0.

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Compound of Interest

Compound Name: *Hydroxymethanesulfinate*

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An In-depth Technical Guide to Sodium **Hydroxymethanesulfinate** (CAS 149-44-0)

Authored by a Senior Application Scientist

Foreword

To the researchers, chemists, and innovators in drug development and material science, this document serves as a comprehensive technical guide to Sodium **Hydroxymethanesulfinate** (CAS 149-44-0). Known colloquially as Rongalite, this seemingly simple molecule is a cornerstone of reductive chemistry, offering a unique combination of stability and controlled reactivity. Our exploration will move beyond surface-level data, delving into the mechanistic principles that govern its function. The goal is not merely to describe its applications but to provide a foundational understanding that empowers you to leverage its full potential in your work. We will examine the causality behind its use in diverse fields, from textile dyeing to advanced polymer synthesis, and provide actionable protocols grounded in established scientific principles.

Core Identity and Physicochemical Profile

Sodium **Hydroxymethanesulfinate**, systematically named sodium (hydroxymethyl)sulfinate, is an adduct of formaldehyde and sodium dithionite.^{[1][2]} It is most commonly sold as a dihydrate (CAS 6035-47-8).^{[1][3]} Its primary value stems from its ability to act as a stable, solid source of

the highly reductive sulfoxylate anion (SO_2^{2-}), which can be generated on demand.[1][4] This controlled release is the key to its widespread utility.

Below is a summary of its key physicochemical properties, compiled for ease of reference.

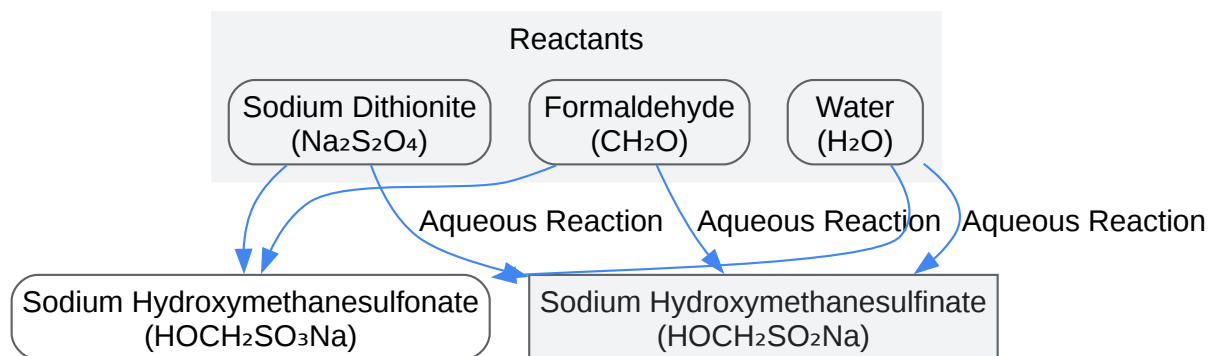
Property	Value	Source(s)
CAS Number	149-44-0 (Anhydrous)	[5][6]
Molecular Formula	$\text{CH}_3\text{NaO}_3\text{S}$	[5]
Molecular Weight	118.09 g/mol (Anhydrous)	[5]
Appearance	White to off-white crystalline solid	[7]
Odor	Odorless when fresh, may develop a mild garlic-like odor	[5]
Melting Point	~120 °C (with decomposition)	[5]
Density	~1.74 - 1.85 g/cm ³	[8]
Solubility	Soluble in water; slightly soluble in alcohol	[5][7]
pH (Aqueous Solution)	9.5 - 10.5	[5]

Chemical Structure and Synthesis

The structure of this salt has been confirmed by X-ray crystallography.[1] It consists of a sodium cation and the **hydroxymethanesulfinate** anion.

*Figure 1: Structure of Sodium **Hydroxymethanesulfinate***

Commercially, it is synthesized via a quantitative reaction between sodium dithionite and formaldehyde in an aqueous medium.[1][9] This method is so reliable that it can be used to determine the concentration of dithionite, as the resulting Sodium **Hydroxymethanesulfinate** is significantly less sensitive to oxygen and easier to handle.[1]



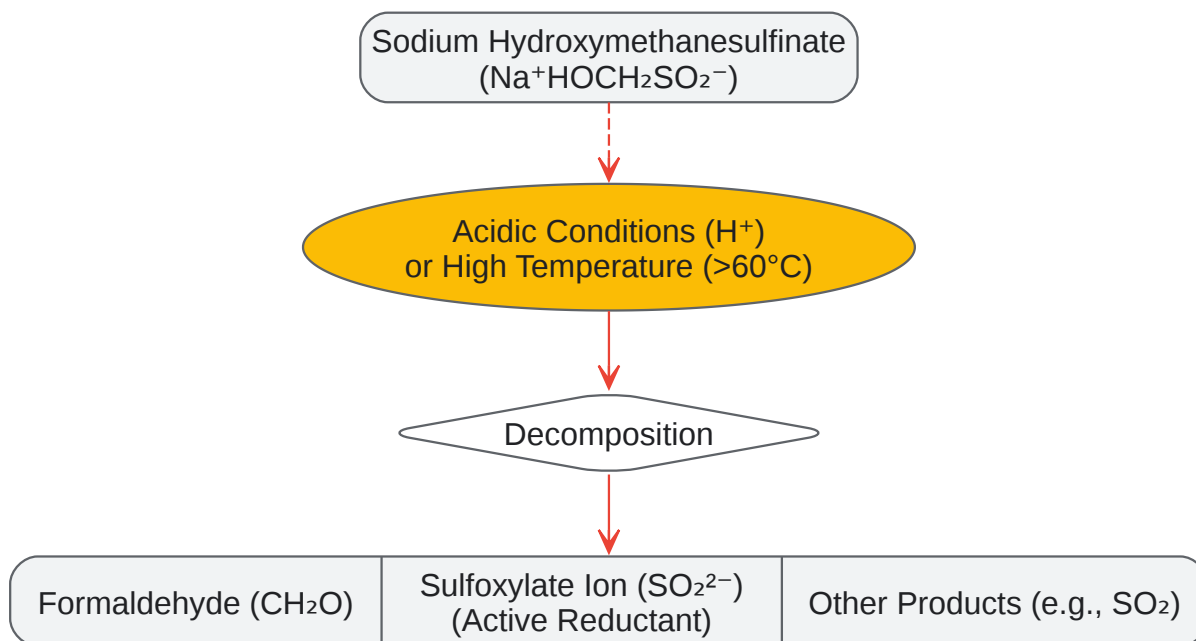
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Figure 2: Synthesis of Sodium **Hydroxymethanesulfinate**

Mechanism of Action: A Tale of Controlled Decomposition

The utility of Sodium **Hydroxymethanesulfinate** is entirely dependent on its decomposition. In its solid, crystalline form and in alkaline aqueous solutions, it is relatively stable.^[7] However, upon exposure to acidic conditions or elevated temperatures, it decomposes to release its active reducing species.^{[1][3]}

This controlled decomposition is the compound's most critical feature. The **hydroxymethanesulfinate** ion breaks down to release formaldehyde and the sulfoxylate ion (SO_2^{2-}), which is a powerful reducing agent.^[1] For this reason, industrial applications must account for the generation of formaldehyde, a known human carcinogen.^[1]



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Figure 3: Decomposition Pathway and Release of Active Reductant

The decomposition kinetics are complex and can proceed in multiple stages, including an initial oxygen-dependent stage.[10][11] In solution, the equilibrium can be shifted. For instance, the addition of excess formaldehyde stabilizes the adduct, forming bis-(hydroxymethyl)sulfone, resulting in solutions that are stable indefinitely.[1] This principle is leveraged to create stable liquid formulations.

Core Applications: A Versatile Reductant

The ability to generate a potent reducing agent under specific, controllable conditions makes Sodium **Hydroxymethanesulfinate** invaluable across several industries.

Industry/Field	Primary Role	Mechanism/Causality
Textile	Discharge Agent, Vat Dyeing Reductant	Reduces and solubilizes insoluble vat dyes into their leuco form for fabric absorption. In discharge printing, it chemically destroys the color of dyed fabric in specific areas to create a pattern. [12] [13] [14] [15]
Polymer Chemistry	Redox Initiator (Reducing Component)	Paired with an oxidizing agent (e.g., t-butyl hydroperoxide), it generates free radicals at low temperatures, initiating emulsion polymerization for synthetic rubbers (SBR, NBR) and resins. [1] [12] [13] [16]
Organic Synthesis	Chemoselective Reducing Agent	Acts as a source of SO_2^{2-} for preparing sulfones and sultines. It can selectively reduce certain functional groups, like α -keto esters to α -hydroxy esters, without affecting other sensitive groups. [4] [17]
Pharmaceuticals	Antioxidant, Preservative	Scavenges oxygen to prevent oxidative degradation of active pharmaceutical ingredients (APIs), enhancing the stability and shelf-life of formulations, including injectables. [5] [7] [12]
Water Treatment	Dechlorinating Agent	In niche applications like aquariums, it rapidly reduces and neutralizes harmful chlorine and chloramines. [1]

Featured Protocol: Redox-Initiated Emulsion Polymerization of Styrene

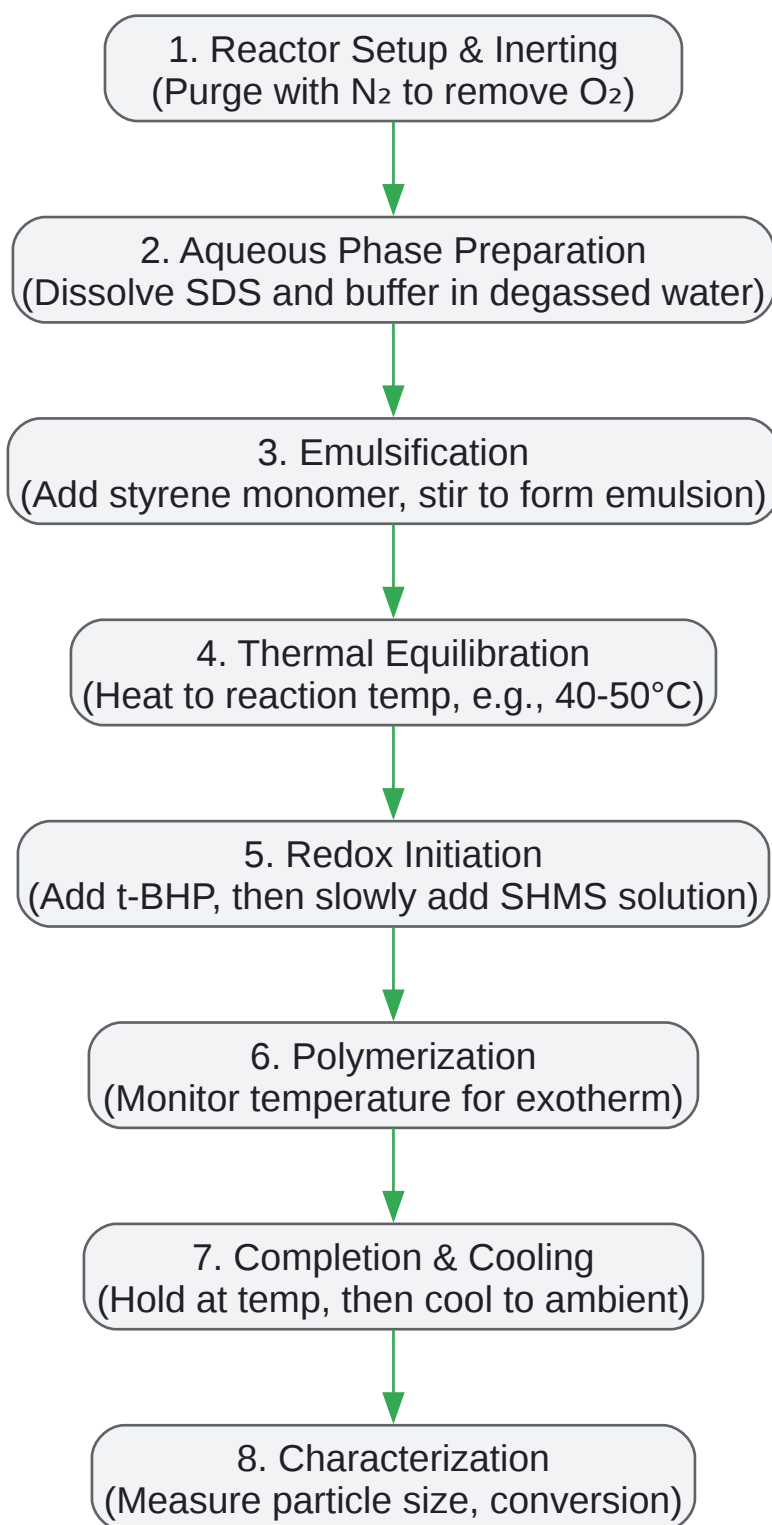
This protocol provides a trusted, self-validating workflow for synthesizing polystyrene latex, illustrating the role of Sodium **Hydroxymethanesulfinate** as a redox initiator. The causality for each step is explained to demonstrate expert insight.

Objective: To synthesize a stable polystyrene latex via emulsion polymerization at a low temperature using a Tert-Butyl Hydroperoxide (t-BHP) / Sodium **Hydroxymethanesulfinate** redox couple.

Materials:

- Styrene monomer (inhibitor removed)
- Sodium Dodecyl Sulfate (SDS) - Surfactant
- Potassium Persulfate (KPS) - Initial Initiator (optional, for seed stage)
- Tert-Butyl Hydroperoxide (t-BHP) - Oxidizing Agent
- Sodium **Hydroxymethanesulfinate** (SHMS) - Reducing Agent
- Sodium Bicarbonate - Buffer
- Deionized, degassed water
- Nitrogen gas supply

Experimental Workflow:



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Figure 4: Workflow for Redox-Initiated Emulsion Polymerization

Step-by-Step Methodology:

- Reactor Preparation (Self-Validation: O₂ Removal):
 - Assemble a jacketed glass reactor equipped with a mechanical stirrer, reflux condenser, nitrogen inlet, and ports for reagent addition.
 - Purge the reactor with nitrogen for 30 minutes. Causality: Oxygen is a potent inhibitor of free-radical polymerization. Its removal is critical for a successful and reproducible initiation.
- Aqueous Phase Preparation:
 - In a separate beaker, dissolve sodium dodecyl sulfate (surfactant) and sodium bicarbonate (buffer) in deionized, degassed water.
 - Transfer this solution to the reactor. Causality: The surfactant stabilizes the monomer droplets and the resulting polymer particles, preventing coagulation. The buffer maintains a stable pH, which is important for the stability of both the emulsion and the redox initiator. [\[18\]](#)
- Monomer Emulsification (Self-Validation: Stable Emulsion):
 - Begin stirring the aqueous phase at a constant rate (e.g., 200-300 RPM).
 - Slowly add the inhibitor-free styrene monomer to the reactor. Continue stirring for 30 minutes to form a stable, milky-white emulsion. A stable emulsion is a visual checkpoint for proper surfactant function.
- Initiation and Polymerization:
 - Bring the reactor contents to the target reaction temperature (e.g., 50°C) using a circulating water bath.
 - Add the oxidizing agent, t-BHP, to the reactor.
 - Prepare a fresh solution of Sodium **Hydroxymethanesulfinate** in degassed, deionized water.

- Slowly feed the Sodium **Hydroxymethanesulfinat**e solution into the reactor over a period of 1-2 hours using a syringe pump. Causality: The reaction between the sulfoxylate ions generated from SHMS and the t-BHP produces radicals.[16][19] A slow, controlled addition of the reducing agent maintains a steady concentration of radicals, allowing for controlled polymer growth and better heat management.
- Monitoring and Completion (Self-Validation: Exotherm):
 - Monitor the internal temperature of the reactor. A noticeable increase in temperature (an exotherm) above the setpoint of the water bath is a direct indicator that polymerization has initiated and is proceeding.
 - After the feed is complete, maintain the reaction temperature for an additional 2 hours to ensure high monomer conversion.
- Cooling and Characterization:
 - Cool the reactor to room temperature.
 - Collect the resulting latex. Characterize the product by measuring the solid content (to determine monomer conversion) and particle size (using dynamic light scattering).

Safety, Handling, and Storage

As a Senior Application Scientist, ensuring the safe handling of all reagents is paramount.

While highly effective, Sodium **Hydroxymethanesulfinat**e requires careful management due to its chemical nature and decomposition products.

Hazard/Precaution	Detailed Explanation and Mitigation Strategy	Source(s)
Incompatibility	Strongly incompatible with oxidizing agents and acids. Contact with acids liberates toxic sulfur dioxide (SO ₂) gas.	[5][9]
Thermal Decomposition	Decomposes at elevated temperatures (>120°C), emitting toxic fumes of sulfur dioxide and sodium oxide. Aqueous solutions can begin to decompose above 60°C.	[5]
Personal Protective Equipment (PPE)	Wear protective gloves, safety goggles, and appropriate clothing. In case of dust generation or handling in poorly ventilated areas, use respiratory protection.	[20]
Handling	Avoid generating dust. Use in a well-ventilated area. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.	[20]
Storage	Store in a cool, dry, well-ventilated place in tightly sealed containers. Keep away from moisture, acids, and oxidizing agents. Store under an inert atmosphere for long-term stability.	[3][13]
Health Hazards	May cause skin, eye, and respiratory irritation. Long-term exposure is suspected of causing genetic defects and	[20][21]

damaging fertility or the unborn child.

Conclusion

Sodium **Hydroxymethanesulfinat** (CAS 149-44-0) is far more than a simple commodity chemical; it is a sophisticated tool for controlled reduction. Its value lies in its stability under storage and its ability to release a potent reducing agent on demand through carefully managed changes in pH or temperature. This guide has illuminated the core principles of its synthesis, mechanism, and application, providing the in-depth knowledge required for its effective and safe use in research and development. By understanding the causality behind its function—from the generation of the sulfoxylate ion to its role in redox initiation—scientists and developers can better harness its power to create novel materials, stabilize sensitive pharmaceuticals, and innovate across the chemical landscape.

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